Diarylide Yellow Pigments: A Comprehensive Technical Guide

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Compound of Interest		
Compound Name:	*SOLVENT YELLOW 83*	
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides foundational information on diarylide yellow pigments, a significant class of organic colorants. This document covers their core chemistry, synthesis, and physical properties, with a focus on quantitative data and detailed experimental methodologies.

Introduction to Diarylide Yellow Pigments

Diarylide yellow pigments are organic compounds widely used as colorants in various applications, including printing inks, plastics, and coatings.[1][2] They belong to the larger class of azo pigments and are characterized by the presence of two azo groups (–N=N–) in their molecular structure. These pigments are synthesized from derivatives of benzidine.[3] First synthesized in 1911, they gained widespread use in the 1930s.[4] Diarylide yellows are known for their strong color, good lightfastness, and thermal stability.[1][2]

Chemical Structure and Synthesis

The general chemical structure of diarylide yellow pigments is based on a central biphenyl core derived from a substituted benzidine, which is coupled with two acetoacetanilide molecules. The wide range of available yellow to reddish-yellow shades is achieved by varying the substituents on both the benzidine and the acetoacetanilide moieties.

The synthesis of diarylide yellow pigments is a two-step process:

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- Diazotization: An aromatic diamine (a benzidine derivative) is treated with a nitrosating agent, typically nitrous acid (generated in situ from sodium nitrite and a strong acid like hydrochloric acid), to form a bis-diazonium salt. This reaction is carried out at low temperatures to ensure the stability of the diazonium salt.

- Azo Coupling: The resulting bis-diazonium salt is then reacted with an acetoacetanilide coupling component. The coupling reaction is an electrophilic substitution where the diazonium salt acts as the electrophile and the activated aromatic ring of the acetoacetanilide is the nucleophile.

This synthesis process is versatile, allowing for the production of a wide array of pigments with tailored properties by modifying the starting materials.

Quantitative Data on Physicochemical Properties

The performance of diarylide yellow pigments is determined by a range of physicochemical properties. The following tables summarize key quantitative data for several common diarylide yellow pigments.

Table 1: General and Physical Properties of Selected Diarylide Yellow Pigments

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Property	Pigment Yellow 12	Pigment Yellow 13	Pigment Yellow 14	Pigment Yellow 17	Pigment Yellow 55	Pigment Yellow 83
CI Name	Pigment Yellow 12	Pigment Yellow 13	Pigment Yellow 14	Pigment Yellow 17	Pigment Yellow 55	Pigment Yellow 83
CI Number	21090	21100	21095	21105	21096	21108
CAS Number	6358-85-6	5102-83-0	5468-75-7	4531-49-1	6358-37-8	5567-15-7
Molecular Formula	$C_{32}H_{26}Cl_2N_6O_4$	$C_{36}H_{34}Cl_2N_6O_4$	$C_{34}H_{30}Cl_2N_6O_4$	$C_{34}H_{30}Cl_2N_6O_6$	$C_{34}H_{30}Cl_2N_6O_4$	$C_{36}H_{32}Cl_4N_6O_8$
Specific Gravity (g/cm^3)	1.3 - 1.6	1.3 - 1.5	1.4 - 1.5[5]	1.4[6]	1.5	1.5[7][8]
Oil Absorption (g/100g)	40 - 65	49[9]	35 - 45[10]	37 - 55[6][11]	40 - 50[12]	65 - 75[7][8]
pH	6.0 - 7.5	5.0 - 7.5[9]	6.0 - 7.0[10]	6.5 - 7.5[11]	6.0 - 7.0[12]	5.5 - 7.5[7][8]

Table 2: Performance Properties of Selected Diarylide Yellow Pigments

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Property	Pigment Yellow 12	Pigment Yellow 13	Pigment Yellow 14	Pigment Yellow 17	Pigment Yellow 55	Pigment Yellow 83
Lightfastness (BWS, 1-8)	5-6	6[9]	6[10]	6[11]	7[12]	6-7[7]
Heat Stability (°C)	180-200	199[9]	180[10]	180[11]	160[12]	199[7][8]
Water Resistance (1-5)	5	5[9]	5	5[6]	5	5[7]
Ethanol Resistance (1-5)	4	5[9]	4-5	5[6]	Good	4[7]
Xylene Resistance (1-5)	3	3-4[9]	3	3[6]	-	3-4[7][8]
Acid Resistance (1-5)	5	5[9]	5	5[6]	5	5[7][8]
Alkali Resistance (1-5)	5	5[9]	5	5[6]	5	5[7][8]

(Note: Lightfastness is rated on the Blue Wool Scale (BWS), where 8 is outstanding. Resistance properties are rated on a scale of 1 to 5, where 5 is excellent.)

Experimental Protocols

This section outlines detailed methodologies for the synthesis and analysis of diarylide yellow pigments.

Synthesis of Pigment Yellow 83

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This protocol is a representative example of the synthesis of a diarylide yellow pigment.

Materials:

- 3,3'-Dichlorobenzidine (DCB)
- Hydrochloric acid (30-37%)
- Sodium nitrite
- 4-Chloro-2,5-dimethoxyacetoacetanilide (Coupling component)
- Sodium hydroxide
- Acetic acid (glacial)
- Deionized water
- Ice

Procedure:

- Diazotization:
  - In a reaction vessel, disperse 3,3'-dichlorobenzidine in deionized water and add hydrochloric acid. Stir to form a slurry.
  - Cool the slurry to 0-5 °C using an ice bath.
  - Slowly add a solution of sodium nitrite in deionized water to the cooled slurry while maintaining the temperature below 5 °C. The addition should be done dropwise to control the exothermic reaction.
  - Stir the mixture for 1-2 hours at 0-5 °C to ensure complete diazotization. The resulting solution is the bis-diazonium salt solution.
- Coupling:

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- In a separate vessel, dissolve the 4-chloro-2,5-dimethoxyacetoacetanilide coupling component in a dilute solution of sodium hydroxide in deionized water.
- Cool this solution to 10-15 °C.
- Slowly add the bis-diazonium salt solution to the coupling component solution with vigorous stirring. The pH of the reaction mixture should be maintained between 4.0 and 6.0 by the addition of acetic acid or a buffer solution.
- Continue stirring for 2-4 hours, allowing the coupling reaction to go to completion. A yellow precipitate of the pigment will form.

- Post-treatment:
  - Heat the pigment slurry to 80-95 °C and hold for 1-2 hours to promote pigment crystallization and improve its properties.
  - Filter the hot slurry and wash the pigment cake thoroughly with hot deionized water until the filtrate is neutral and free of soluble salts.
  - Dry the pigment in an oven at 60-80 °C.
  - The dried pigment is then pulverized to a fine powder.

Analytical Methods

4.2.1. Lightfastness Testing (ASTM D4303)

The lightfastness of diarylide yellow pigments can be evaluated using accelerated weathering tests according to ASTM D4303.[2][13][14][15][16]

- Specimen Preparation: The pigment is dispersed in a suitable vehicle (e.g., acrylic emulsion for paint) and applied to a substrate to form a uniform film. A portion of the specimen is masked to serve as an unexposed reference.
- Exposure: The specimens are exposed to a controlled light source, such as a xenon arc lamp (simulating daylight through glass) or fluorescent UV lamps, for a specified duration or until a certain radiant exposure is reached.[2][17][18][19][20][21]

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- Evaluation: The color difference (ΔE*) between the exposed and unexposed areas is measured using a spectrophotometer or colorimeter according to ASTM D2244.[1][3][7][22][23] The lightfastness is then categorized based on the magnitude of the color change.

4.2.2. High-Performance Liquid Chromatography (HPLC)

HPLC is used to assess the purity of the pigment and to detect any residual starting materials or by-products.

- Sample Preparation: A known amount of the pigment is dissolved in a suitable solvent (e.g., dimethylformamide or N-methyl-2-pyrrolidone). The solution is filtered through a syringe filter before injection.

- Chromatographic Conditions: A reversed-phase C18 column is typically used. The mobile phase is often a gradient of an aqueous buffer and an organic solvent like acetonitrile or methanol.

- Detection: A UV-Vis detector is used to monitor the eluent at the wavelength of maximum absorbance of the pigment and any potential impurities.

- Quantification: The concentration of impurities can be determined by comparing their peak areas to those of known standards.

4.2.3. X-Ray Diffraction (XRD)

XRD is employed to determine the crystalline structure and identify the polymorphic form of the pigment.

- Sample Preparation: A fine powder of the pigment is packed into a sample holder.

- Data Acquisition: The sample is irradiated with monochromatic X-rays, and the diffraction pattern is recorded over a range of 2θ angles.

- Analysis: The resulting diffractogram, a plot of intensity versus 2θ, is a fingerprint of the crystalline structure. It can be compared to reference patterns to identify the specific polymorph.

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4.2.4. Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the pigment molecule, confirming its chemical structure.

- Sample Preparation: A small amount of the pigment powder is mixed with potassium bromide (KBr) and pressed into a pellet. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used for direct analysis of the powder.
- Data Acquisition: The sample is placed in the path of an infrared beam, and the absorbance of infrared radiation at different wavenumbers is measured.
- Analysis: The resulting spectrum shows absorption bands corresponding to the vibrational frequencies of the various functional groups in the molecule, which helps in confirming the identity of the pigment.

Visualizations

Experimental Workflow: Synthesis of Diarylide Yellow Pigment

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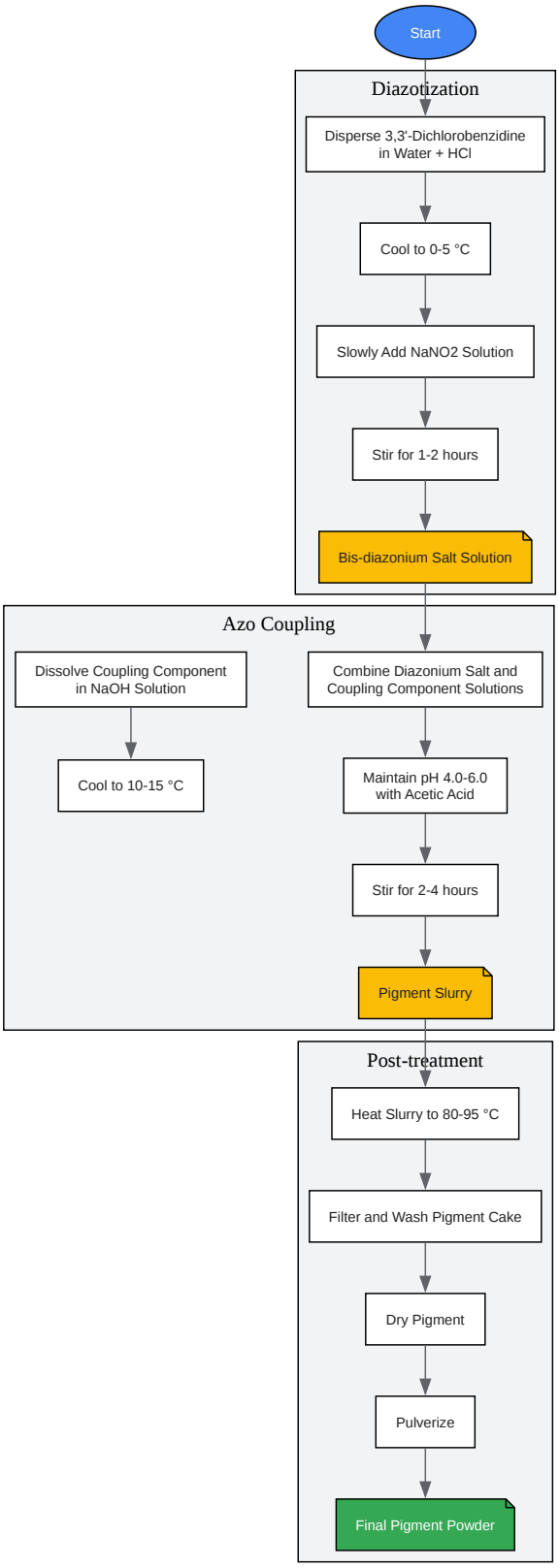

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Caption: General experimental workflow for the synthesis of a diarylide yellow pigment.

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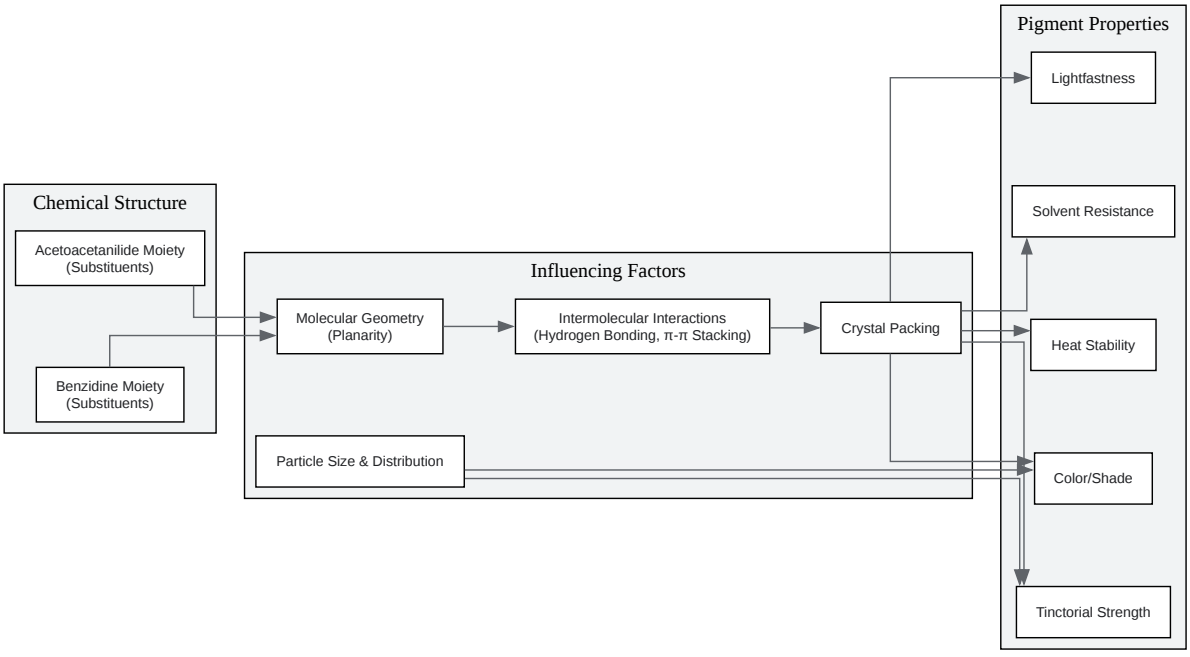
Logical Relationship: Structure-Property Relationship in Diarylide Yellow Pigments



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Caption: Relationship between chemical structure and final properties of diarylide yellow pigments.

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